

Application Notes and Protocols: Diallyl Hexahydrophthalate in Adhesives and Coatings

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Compound of Interest

Compound Name: Diallyl hexahydrophthalate

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These application notes provide a comprehensive overview of the use of **diallyl hexahydrophthalate** (DAHP) in the formulation of high-performance adhesives and coatings. The information is intended to guide researchers and professionals in developing and evaluating DAHP-based materials for a variety of applications.

Introduction to Diallyl Hexahydrophthalate (DAHP)

Diallyl hexahydrophthalate (CAS No: 13846-31-6) is a versatile monomer belonging to the class of diallyl esters.^[1] It is a colorless liquid known for its excellent thermal stability and chemical resistance, making it a valuable component in the formulation of thermosetting resins for demanding applications.^[2] Unlike its aromatic analogue, diallyl phthalate (DAP), the hydrogenated ring structure of DAHP imparts distinct properties to the resulting polymers, including improved flexibility and weathering resistance. DAHP polymerizes via a free-radical mechanism, typically initiated by peroxides at elevated temperatures or by UV radiation in the presence of a suitable photoinitiator.

Key Properties of Diallyl Hexahydrophthalate

A summary of the key physical and chemical properties of **diallyl hexahydrophthalate** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₂₀ O ₄	[1]
Molecular Weight	252.31 g/mol	[1]
Appearance	Colorless liquid	[2]
CAS Number	13846-31-6	[1]

Applications in Adhesives and Coatings

Diallyl hexahydrophthalate is utilized as a crosslinking monomer and a reactive diluent in various adhesive and coating formulations. Its properties contribute to enhanced performance characteristics of the final cured products.

Adhesives

In adhesive formulations, DAHP can be used to improve thermal resistance, chemical inertness, and adhesion to a variety of substrates, including metals. While specific quantitative data for DAHP is limited in publicly available literature, the performance of the closely related diallyl phthalate (DAP) provides valuable insights. For instance, DAP-based adhesives, when blended with epoxy resins, have shown significantly improved lap shear adhesive strength to steel.

Table 2: Performance Characteristics of Diallyl Phthalate (DAP)-Epoxy Blend Adhesives

Formulation	Substrate	Lap Shear Strength	Improvement over pure DAP resin
DAP resin modified with epoxy resin and a compatibilizer	Steel	~3 times higher	Significant

Note: This data is for Diallyl Phthalate (DAP) and is provided as a proxy due to the lack of specific data for **Diallyl Hexahydrophthalate** (DAHP). Further testing is recommended to determine the specific performance of DAHP-based adhesives.

Coatings

DAHP is a valuable component in the formulation of protective and decorative coatings. Its inclusion can enhance hardness, chemical resistance, and weatherability. Patent literature suggests the use of diallyl phthalate prepolymers in solid coating compositions, which can be applied using techniques like fluid bed coating and electrostatic spraying.[3] These coatings are noted for their excellent wet electrical properties.

Table 3: General Performance Enhancements of DAHP in Coatings

Performance Metric	Contribution of DAHP
Chemical Resistance	Excellent resistance to acids, alkalis, and solvents.
Thermal Stability	Maintains integrity at elevated temperatures.
Hardness & Durability	Forms a tough, scratch-resistant surface.
Weatherability	Good resistance to UV degradation and environmental exposure.

Curing Mechanism and Experimental Workflow

The curing of **diallyl hexahydrophthalate** proceeds via a free-radical polymerization mechanism. This process can be initiated by thermal decomposition of a peroxide initiator or by photolysis of a photoinitiator upon exposure to UV light.

Peroxide-Initiated Curing Pathway

The thermal curing process involves the generation of free radicals from a peroxide initiator, which then attack the allyl groups of the DAHP monomer, initiating a chain reaction that leads to a crosslinked polymer network.

Caption: Peroxide-initiated free-radical polymerization of DAHP.

Experimental Workflow for Adhesive/Coating Formulation and Evaluation

The following diagram outlines a general workflow for the development and testing of DAHP-based adhesives and coatings.

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References

- 1. 1,2-Cyclohexanedicarboxylic acid, 1,2-di-2-propen-1-yl ester | C₁₄H₂₀O₄ | CID 101161 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Manufacturing | To 18 Megapascals in Five Seconds | springerprofessional.de [springerprofessional.de]
- 3. US3331891A - Solid coating composition comprising diallyl phthalate prepolymer, unsaturated polyester and monomer - Google Patents [patents.google.com]
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